

In-depth Technical Guide: Molecular Weight of (R)-1-N-Boc-3-cyanopiperidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-N-Boc-3-cyanopiperidine

Cat. No.: B105675

[Get Quote](#)

This guide provides a detailed breakdown of the molecular weight of (R)-**1-N-Boc-3-cyanopiperidine**, a key intermediate in the synthesis of various pharmaceutical compounds. The information is intended for researchers, scientists, and professionals in the field of drug development.

Molecular Composition and Weight

(R)-**1-N-Boc-3-cyanopiperidine** is a derivative of piperidine characterized by a tert-butyloxycarbonyl (Boc) protecting group at the nitrogen and a cyano group at the 3-position with R-stereochemistry. Its chemical properties and molecular weight are fundamental for stoichiometric calculations in synthetic organic chemistry.

Molecular Formula and Weight Summary

The molecular formula for (R)-**1-N-Boc-3-cyanopiperidine** is $C_{11}H_{18}N_2O_2$.^{[1][2][3][4]} The precise molecular weight is 210.277 g/mol, though it is often cited as 210.27 g/mol for practical laboratory use.^{[1][2][3][4]}

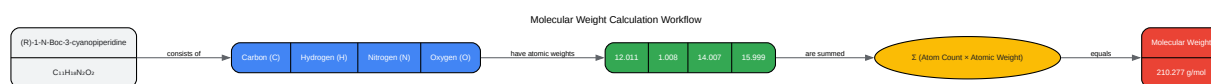
Table 1: Elemental Composition of (R)-**1-N-Boc-3-cyanopiperidine**

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	11	12.011	132.121
Hydrogen	H	18	1.008	18.144
Nitrogen	N	2	14.007	28.014
Oxygen	O	2	15.999	31.998
Total	210.277			

Note: Atomic weights are based on standard IUPAC values and may vary slightly based on isotopic abundance.^{[5][6][7][8][9][10][11]}

Logical Relationship of Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The following diagram illustrates the straightforward relationship for (R)-1-N-Boc-3-cyanopiperidine.



[Click to download full resolution via product page](#)

Caption: Workflow for calculating the molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Boc-3-Cyanopiperidine - Protheragen [protheragen.ai]
- 2. N-Boc-3-Cyanopiperidine | 91419-53-3 [chemicalbook.com]
- 3. (S)-1-N-Boc-3-Cyano-piperidine | CymitQuimica [cymitquimica.com]
- 4. 91419-53-3 CAS MSDS (N-Boc-3-Cyanopiperidine) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 6. Atomic Weight of Nitrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 7. princeton.edu [princeton.edu]
- 8. Hydrogen - Wikipedia [en.wikipedia.org]
- 9. byjus.com [byjus.com]
- 10. Atomic Weights and Isotopic Compositions for Carbon [physics.nist.gov]
- 11. Atomic Weights and Isotopic Compositions for Oxygen [physics.nist.gov]
- To cite this document: BenchChem. [In-depth Technical Guide: Molecular Weight of (R)-1-N-Boc-3-cyanopiperidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105675#r-1-n-boc-3-cyanopiperidine-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com